

Technical Support Center: Epertinib Hydrochloride and ABCB1/ABCG2 Transporter Interactions

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Compound of Interest

Compound Name: *Epertinib hydrochloride*

Cat. No.: *B2630385*

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Audience: Researchers, scientists, and drug development professionals.

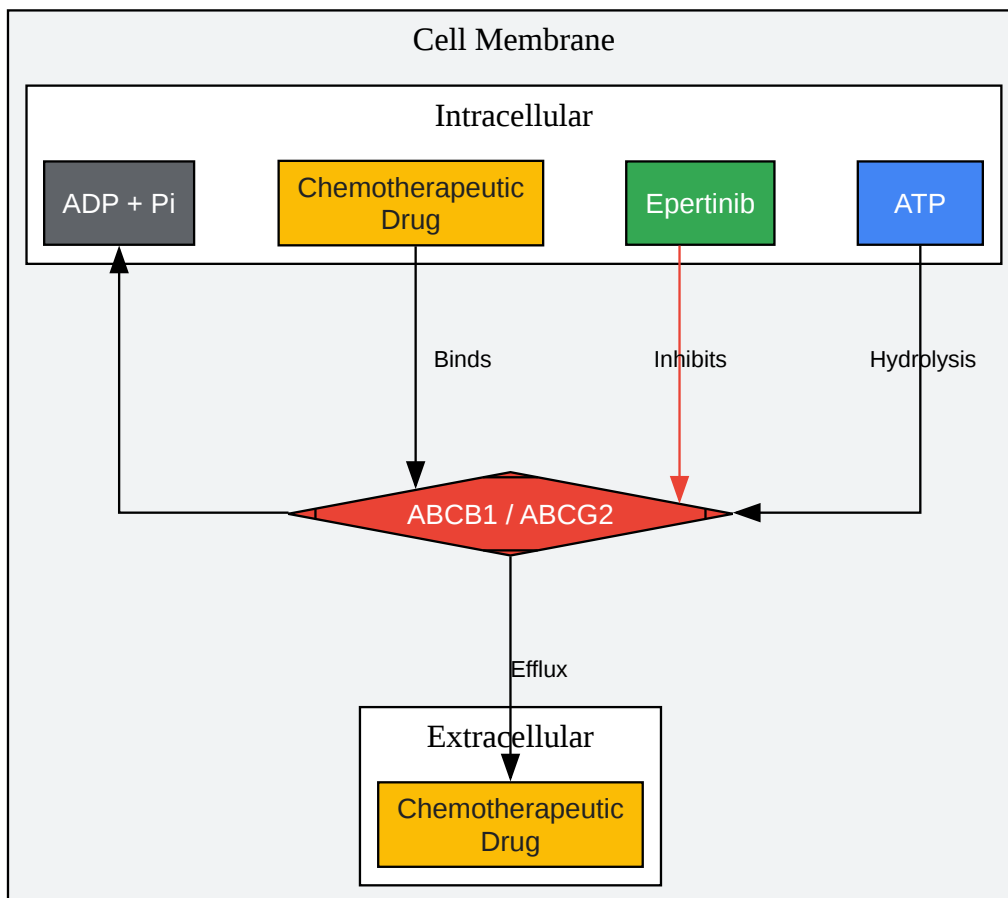
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers investigating the interaction of **epertinib hydrochloride** with the ABCB1 (P-glycoprotein) and ABCG2 (Breast Cancer Resistance Protein) transporters.

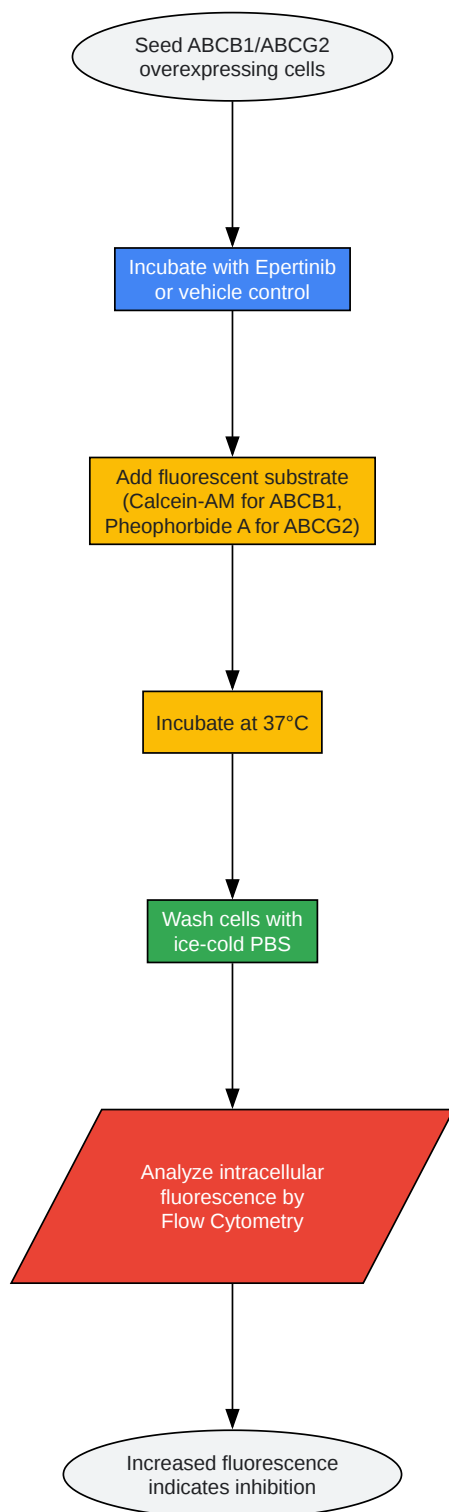
Introduction

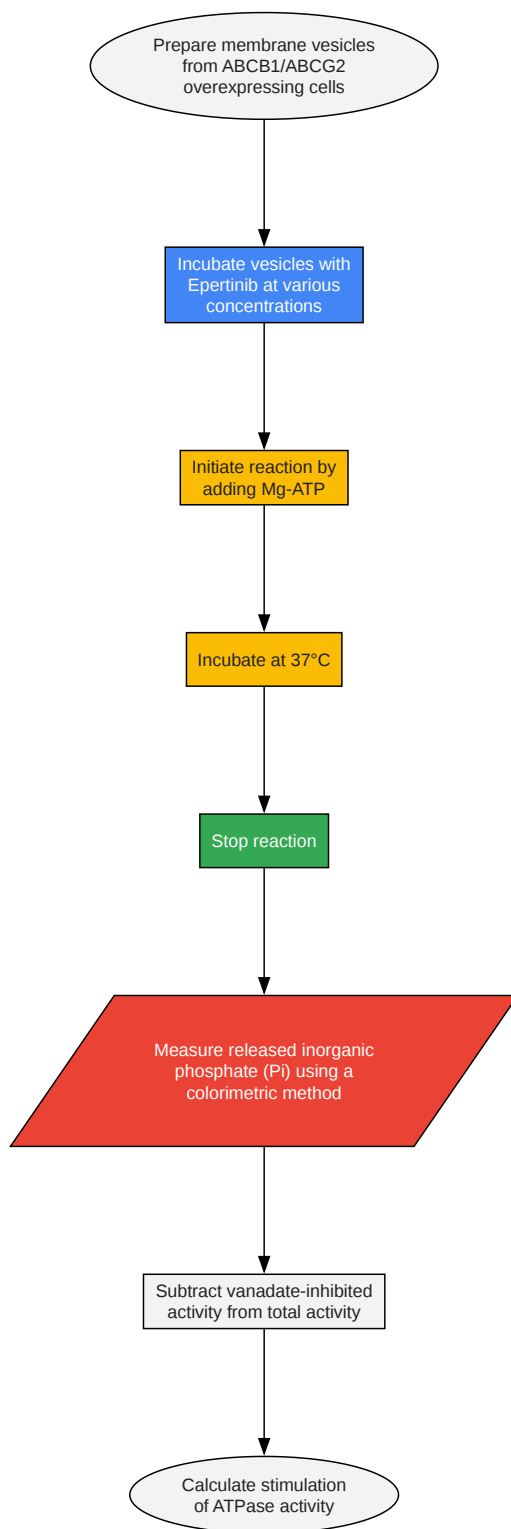
Epertinib hydrochloride, a potent inhibitor of EGFR and HER2, has been shown to counteract multidrug resistance (MDR) in cancer cells by antagonizing the drug efflux function of ABCB1 and ABCG2 transporters.^[1] At sub-toxic, submicromolar concentrations, epertinib can restore the sensitivity of MDR cancer cells to various chemotherapeutic agents by impeding the efflux function of these transporters without altering their expression levels.^[1] This document provides guidance on common experimental techniques used to study these interactions and helps troubleshoot potential issues.

Signaling Pathway and Efflux Mechanism

The diagram below illustrates the general mechanism of ABC transporter-mediated drug efflux, which is inhibited by epertinib.







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References

- 1. Epertinib counteracts multidrug resistance in cancer cells by antagonizing the drug efflux function of ABCB1 and ABCG2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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